

Application Notes and Protocols for Dosimetry Calculations of Palladium-103 Brachytherapy Sources

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Compound of Interest

Compound Name: Palladium-103

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These application notes provide a comprehensive overview and detailed protocols for the dosimetry of **Palladium-103** (Pd-103) brachytherapy sources. The information is based on established international standards, primarily the American Association of Physicists in Medicine (AAPM) Task Group 43 (TG-43) formalism and its updates.

Introduction to Palladium-103 Dosimetry

Palladium-103 is a low-energy gamma-emitting radioisotope with a half-life of 16.99 days, commonly used in brachytherapy for the treatment of various cancers, most notably prostate cancer.^[1] Accurate dosimetry is paramount for effective and safe treatment, ensuring the prescribed dose is delivered to the target volume while minimizing exposure to surrounding healthy tissues. The dosimetry of Pd-103 sources is governed by the AAPM TG-43 protocol, which provides a standardized formalism for calculating the dose distribution around a brachytherapy source.^{[2][3][4][5]}

The TG-43 formalism characterizes the dose distribution using several key parameters, which are determined through a combination of experimental measurements and Monte Carlo simulations.^{[6][7][8][9]}

The AAPM TG-43 Formalism

The dose rate at a specific point (r, θ) in a water phantom from a brachytherapy source can be calculated using the following equation:

$$D(r, \theta) = S_k \cdot \Lambda \cdot [GL(r, \theta) / GL(r_0, \theta_0)] \cdot g_L(r) \cdot F(r, \theta)$$

Where:

- $D(r, \theta)$ is the dose rate at the point of interest.
- S_k is the air-kerma strength of the source.
- Λ is the dose rate constant in water.[\[2\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)
- $GL(r, \theta)$ is the geometry function.
- $g_L(r)$ is the radial dose function.[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- $F(r, \theta)$ is the 2D anisotropy function.[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- (r_0, θ_0) is the reference position (1 cm, 90°).

Dosimetric Parameters of Commercially Available Palladium-103 Sources

The following tables summarize the consensus dosimetric parameters for several commercially available Pd-103 brachytherapy sources, as determined by Monte Carlo simulations and experimental measurements. These values are essential for accurate treatment planning.

Table 1: Dose Rate Constants for Various Pd-103 Sources

Source Model	Dose Rate Constant (Λ) (cGy h ⁻¹ U ⁻¹)	Measurement/Calculation Method	Reference
Theragenics Model 200	0.691 - 0.694	Monte Carlo	[2]
BrachySeedPd-103 Model Pd-1	0.613 - 0.65	Monte Carlo, TLD	[10][13]
ADVANTAGE™ Pd-103	0.67 - 0.69	Monte Carlo, TLD	[11][14]
InterSource103	0.696	Monte Carlo	[12]
MED3633	0.677 - 0.693	Monte Carlo, Diode Detector	[7]
Best double-wall	0.67	Monte Carlo	[15]
IR01-(103)Pd	Not specified, but in good agreement with TLD	Monte Carlo	[6]

Table 2: Anisotropy Constants for Various Pd-103 Sources

Source Model	Anisotropy Constant (ϕ_{an})	Measurement/Calculation Method	Reference
Theragenics Model 200 (light seed)	0.862	Monte Carlo	[2]
Theragenics Model 200 (heavy seed)	0.884	Monte Carlo	[2]
BrachySeedPd-103 Model Pd-1	0.978 - 0.98	Monte Carlo	[10][13]
ADVANTAGE™ Pd-103	0.864 - 0.865	Monte Carlo	[11]
Best double-wall	0.89	TLD	[15]

Experimental Protocols

Thermoluminescent Dosimetry (TLD) for Pd-103 Sources

This protocol outlines the general procedure for measuring the dose distribution of a Pd-103 source using TLDs in a solid water phantom.

Materials:

- **Palladium-103** brachytherapy source of known air-kerma strength.
- Solid Water phantom slabs (e.g., WT1 or RW-1).[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Lithium Fluoride (LiF) TLD chips or micro-cubes.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- TLD reader (calibrated).
- High-precision calipers.
- Source holder and positioning system.
- Lead-lined storage container for the source.

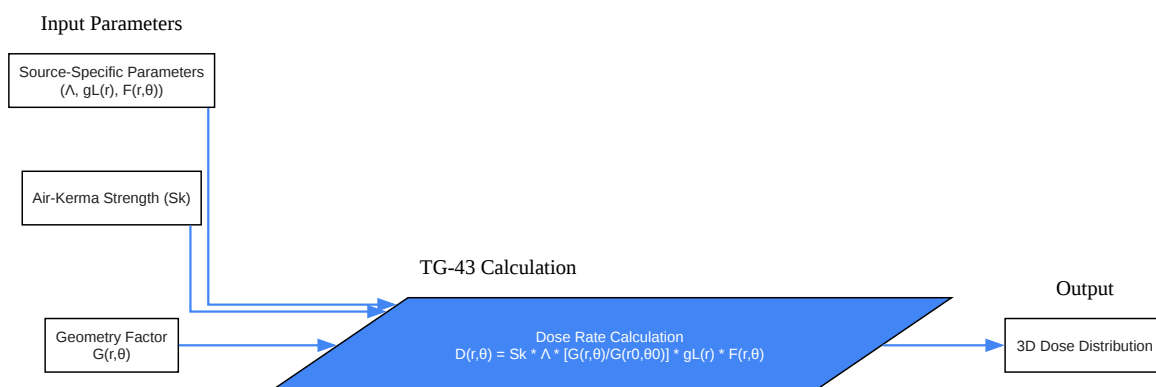
Procedure:

- Phantom Preparation:
 - Machine slabs of the Solid Water phantom with precise holes to accommodate the Pd-103 source and TLDs at various distances and angles.[\[15\]](#)[\[16\]](#)
 - Ensure a minimum of 10 cm of phantom material surrounds the measurement points to provide full scatter conditions.[\[15\]](#)
- TLD Calibration and Annealing:
 - Calibrate the TLDs using a known radiation source (e.g., Cobalt-60) to determine their dose-response curve.

- Apply an energy correction factor to account for the difference in energy spectra between the calibration source and Pd-103.
- Anneal the TLDs according to the manufacturer's instructions to erase any residual signal before irradiation.
- Irradiation:
 - Place the Pd-103 source in the designated holder within the phantom.
 - Carefully position the TLDs at the desired radial distances and angles relative to the source.
 - Irradiate the TLDs for a predetermined time to deliver a dose within the linear range of the TLD response.
- TLD Readout:
 - After irradiation, carefully remove the TLDs from the phantom.
 - Read out the TLDs using a calibrated TLD reader to obtain the thermoluminescent signal.
- Data Analysis:
 - Convert the TLD signal to absorbed dose using the calibration curve and energy correction factor.
 - Calculate the dosimetric parameters (dose rate constant, radial dose function, anisotropy function) according to the AAPM TG-43 formalism.

Visualizations

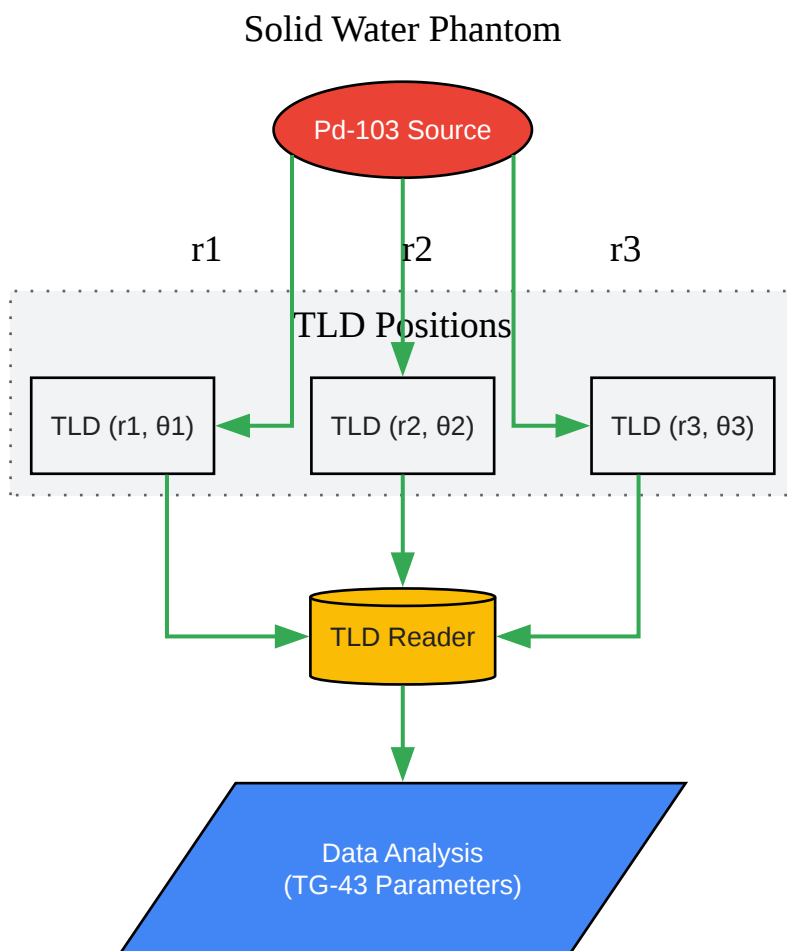
Dosimetry Calculation Workflow



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Caption: Workflow for calculating dose distribution using the AAPM TG-43 formalism.

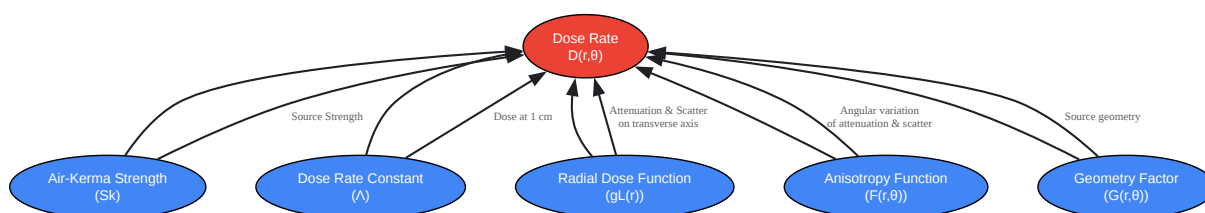
Experimental Setup for TLD Measurements



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Caption: Experimental setup for TLD dosimetry of a Pd-103 source in a solid water phantom.

Relationship of Dosimetric Parameters



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Caption: Interrelationship of dosimetric parameters in the AAPM TG-43 formalism.

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